

2,4-Dimethylphenylacetic acid molecular weight and formula

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Compound of Interest

Compound Name: 2,4-Dimethylphenylacetic acid

Cat. No.: B1265842

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An In-depth Technical Guide on 2,4-Dimethylphenylacetic Acid

This guide provides essential physicochemical data for **2,4-Dimethylphenylacetic acid**, a derivative of phenylacetic acid that is of growing interest to researchers in the pharmaceutical and chemical sectors.

Core Physicochemical Data

The fundamental molecular properties of **2,4-Dimethylphenylacetic acid** are summarized below. This data is critical for experimental design, analytical method development, and chemical synthesis.

Property	Value
Molecular Formula	C10H12O2 ^[1]
Molecular Weight	164.20 g/mol ^{[2][3][4]}
Molar Mass	164.2 g/mol ^[1]

Logical Relationship of Core Properties

The relationship between the common name of the compound and its fundamental molecular properties can be visualized as a direct hierarchy. The chemical structure, defined by its name, dictates the molecular formula, which in turn determines the molecular weight.

Relationship of Core Properties

2,4-Dimethylphenylacetic Acid

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C10H12O2

Molecular Weight:
164.20 g/mol

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Caption: Hierarchical relationship of **2,4-Dimethylphenylacetic acid**'s core properties.

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